

Evaluating diethyl itaconate-based elastomers against nitrile rubber performance

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A Comparative Guide: Diethyl Itaconate-Based Elastomers vs. Nitrile Rubber Performance

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the performance characteristics of emerging biobased **diethyl itaconate** elastomers and conventional nitrile rubber (NBR). The information presented is intended to assist researchers and professionals in material selection for various applications, including those in the drug development and biomedical fields where material properties are critical.

Data Presentation: Quantitative Performance Comparison

The following tables summarize the key performance indicators for a novel bio-based elastomer, poly(diethyl itaconate-co-butyl acrylate-co-ethyl acrylate-co-glycidyl methacrylate) (PDEBEG), as a representative of diethyl itaconate-based elastomers, and for nitrile rubber (NBR). It is important to note that the properties of both elastomers can vary significantly based on their specific composition and compounding.

Table 1: Mechanical Properties



Property	Diethyl Itaconate- Based Elastomer (PDEBEG-10/CB)	Nitrile Rubber (NBR)	Test Standard
Tensile Strength	14.5 MPa[1][2][3][4]	1.38 - 24.13 MPa (200 - 3,500 PSI)[5]	ASTM D412 / ISO 37[6]
Elongation at Break	305%[1][2][3][4]	350% - 650%[5]	ASTM D412 / ISO 37[6]
Hardness (Shore A)	Not Reported	20 - 95[5]	ASTM D2240 / ISO 48-4[6]
Tear Resistance	Not Reported	Good to Excellent[5] [7]	ASTM D624 / ISO 34- 1[6][8]
Compression Set	Not Reported	Good to Excellent[5]	ASTM D395 / ISO 815-1[8][9]

Table 2: Thermal Properties

Property	Diethyl Itaconate- Based Elastomer (PDEBEG)	Nitrile Rubber (NBR)	Test Standard
Glass Transition Temperature (Tg)	-25.2 to -0.8 °C[1][2] [4]	-56.7 to -5 °C (with polyimide)[10][11]	DSC
Maximum Continuous Use Temperature	Not Reported	Up to +121 °C (+250 °F)[5]	ASTM D573[8]
Brittle Point	Not Reported	Down to -56.7 °C (-70 °F)[5][12]	ASTM D2137
Thermal Stability (Initial Decomposition)	~300 °C[1]	Onset at 360 °C (can be increased to 368.4°C with polyimide)[10][11]	TGA

Table 3: Chemical Resistance



Chemical	Diethyl Itaconate- Based Elastomer (PDEBEG/CB)	Nitrile Rubber (NBR)	Test Standard
Petroleum-Based Oils & Fuels	Superior high- temperature oil resistance[1][2][4]	Excellent[5][13][14]	ASTM D471 / ISO 1817[8][15]
Acids (Dilute)	Not Reported	Good[5]	ASTM D471 / ISO 1817[8][15]
Acids (Concentrated)	Not Reported	Poor to Fair[5]	ASTM D471 / ISO 1817[8][15]
Alcohols	Not Reported	Fair to Good[5]	ASTM D471 / ISO 1817[8][15]
Ketones	Not Reported	Poor[7]	ASTM D471 / ISO 1817[8][15]
Ozone & Sunlight	Not Reported	Poor to Good (can be improved by compounding)[5][16]	ASTM D1171[8]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental results.

Synthesis of Diethyl Itaconate-Based Elastomer (PDEBEG)

The novel oil-resistant elastomer, poly(**diethyl itaconate**-co-butyl acrylate-co-ethyl acrylate-co-glycidyl methacrylate) (PDEBEG), was synthesized via redox emulsion polymerization.[1][2][4]

 Materials: Diethyl itaconate (DEI), butyl acrylate (BA), ethyl acrylate (EA), and glycidyl methacrylate (GMA) were used as monomers.[1][4]



 Polymerization Process: The synthesis was carried out at 30 °C. The specific mass ratios of the monomers were varied to optimize the properties of the final elastomer.[1]

Preparation of PDEBEG/Carbon Black Composites

 Compounding: The synthesized PDEBEG elastomer was mixed with carbon black (N330) to create composites for testing.[1][2][4]

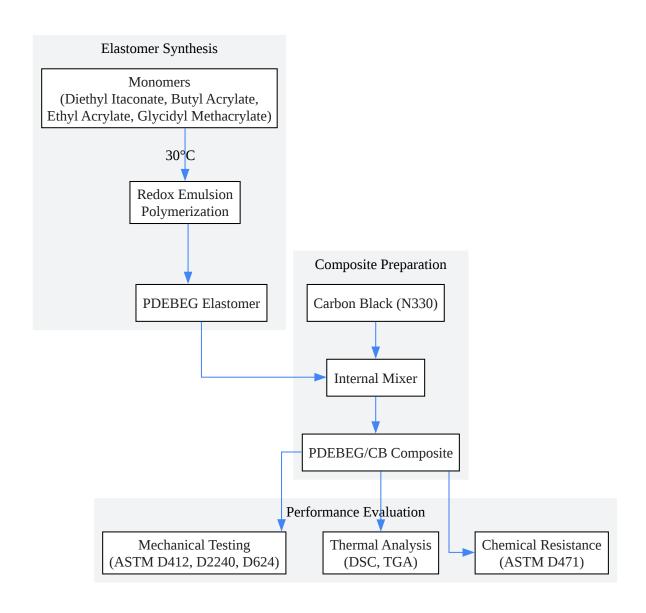
Standard Testing Protocols for Elastomers

The following ASTM and ISO standards are commonly used to evaluate the performance of elastomers:

- Tensile Properties (ASTM D412 / ISO 37): This test measures the tensile strength, elongation at break, and modulus of the material.[6][8] Dumbbell-shaped specimens are stretched at a constant rate until they rupture.[3]
- Hardness (ASTM D2240 / ISO 48-4): A durometer is used to measure the indentation hardness of the elastomer.[6][8]
- Tear Resistance (ASTM D624 / ISO 34-1): This test determines the force required to tear a specimen.[6][8]
- Compression Set (ASTM D395 / ISO 815-1): This method evaluates the ability of the elastomer to retain its elastic properties after being subjected to prolonged compressive stress.[8][9]
- Thermal Aging (ASTM D573): This test assesses the changes in the physical properties of the elastomer after exposure to elevated temperatures for a specified period.[8]
- Fluid Resistance (ASTM D471 / ISO 1817): This standard is used to determine the effect of liquids on the properties of the elastomer, including changes in mass, volume, and mechanical properties after immersion.[8][15]

Visualizations Experimental Workflow



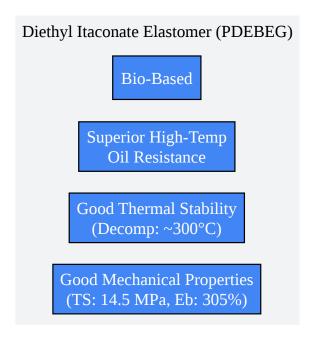


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Caption: Experimental workflow for PDEBEG synthesis and testing.

Property Comparison







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Caption: Key property comparison of elastomers.

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